

Managing flammability and toxicity of cyclopropyl methyl ketone

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Compound of Interest

Compound Name: Cyclopropyl methyl ketone

Cat. No.: B1669517

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Technical Support Center: Cyclopropyl Methyl ketone

This technical support center provides guidance for researchers, scientists, and drug development professionals on managing the flammability and toxicity of **cyclopropyl methyl ketone**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **cyclopropyl methyl ketone**?

A1: **Cyclopropyl methyl ketone** is a highly flammable liquid and vapor^{[1][2][3][4][5]}. It is also harmful if swallowed and can cause skin, eye, and respiratory tract irritation^{[2][5][6]}.

Q2: What are the GHS Hazard Classifications for **cyclopropyl methyl ketone**?

A2: The GHS classifications for **cyclopropyl methyl ketone** include Flammable liquids (Category 2), Acute toxicity, oral (Category 4), and Skin corrosion/irritation (Category 1C), and Serious eye damage/eye irritation (Category 1)^[7].

Q3: What personal protective equipment (PPE) should be worn when handling **cyclopropyl methyl ketone**?

A3: When handling **cyclopropyl methyl ketone**, it is mandatory to use appropriate personal protective equipment. This includes chemical-resistant gloves (note: nitrile gloves are not recommended for ketones; consider using PVA, butyl, or fluoroelastomer gloves), tightly fitting safety goggles with side-shields, and fire/flame resistant and impervious clothing[2][8]. In areas with inadequate ventilation, a NIOSH-approved respirator for organic vapors should be used[2][8].

Q4: How should **cyclopropyl methyl ketone** be stored?

A4: Store **cyclopropyl methyl ketone** in a tightly closed container in a cool, dry, and well-ventilated area away from sources of ignition and incompatible substances such as strong oxidizing agents, strong bases, and reducing agents[1][3][9].

Q5: What should I do in case of accidental skin or eye contact with **cyclopropyl methyl ketone**?

A5: In case of skin contact, immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes[1][2]. For eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids[1][2]. Seek medical attention in both cases[1][2].

Troubleshooting Guides

Issue: I have spilled a small amount of **cyclopropyl methyl ketone** in the lab.

Solution:

For small spills (up to 300 cc), you can respond by using a chemical absorbent or neutralization kit[10].

Experimental Protocol: Small Spill Cleanup

- Alert Personnel: Immediately alert others in the vicinity.
- Ensure Ventilation: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of ignition from the area[1][3][4].

- Don PPE: Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat[8].
- Contain the Spill: Use an inert absorbent material like vermiculite or sand to contain the spill[2].
- Absorb the Chemical: Cover the spill with the absorbent material, working from the outside in to prevent spreading[10].
- Collect Waste: Once absorbed, use non-sparking tools to collect the material and place it in a suitable, closed container for disposal[2][8].
- Decontaminate: Clean the spill area with a mild detergent and water[10].
- Dispose of Waste: Label the container as hazardous waste and dispose of it according to your institution's guidelines[10].

Issue: A larger spill of **cyclopropyl methyl ketone** has occurred.

Solution:

For medium (300 cc to 5 liters) to large spills (more than 5 liters), the primary responsibility is to evacuate the area and alert emergency personnel[10].

Emergency Protocol: Large Spill Response

- Evacuate: Immediately evacuate all personnel from the affected area[3][4].
- Alert: Notify your institution's emergency response team or local fire department[10].
- Ventilate (If Safe): If it can be done without risk, ventilate the area[2].
- Isolate: Prevent entry into the spill area.
- Provide Information: Be prepared to provide the emergency response team with the Safety Data Sheet (SDS) for **cyclopropyl methyl ketone**.

Data Presentation

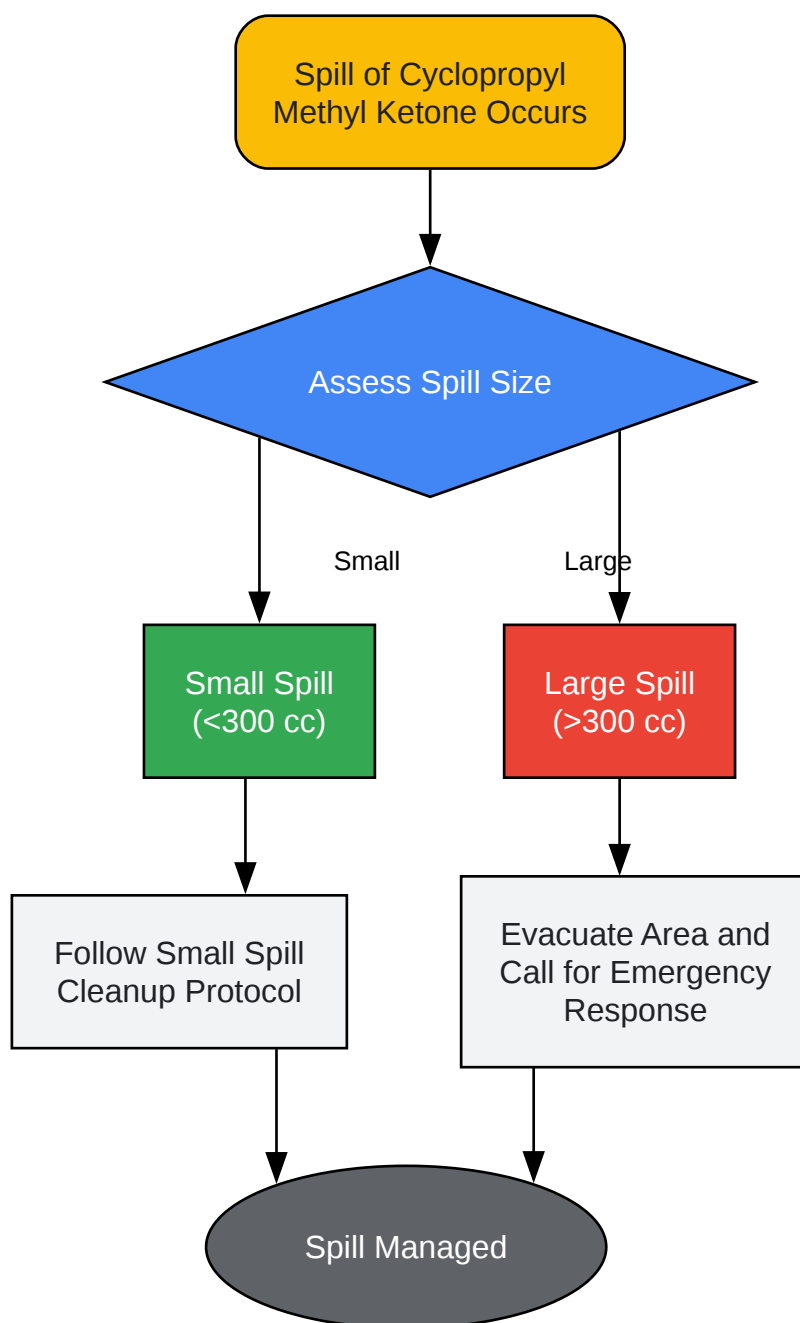
Physical and Chemical Properties of **Cyclopropyl Methyl Ketone**

Property	Value
Molecular Formula	C5H8O[1][9]
Molecular Weight	84.12 g/mol [1][9]
Boiling Point	114 °C[1]
Melting Point	-68 °C[1][9]
Flash Point	21 °C (closed cup)[1]
Density	0.903 g/cm ³ [1] or 0.849 g/mL at 25 °C
Autoignition Temperature	450 °C / 842 °F[11]

Toxicity Data for **Cyclopropyl Methyl Ketone**

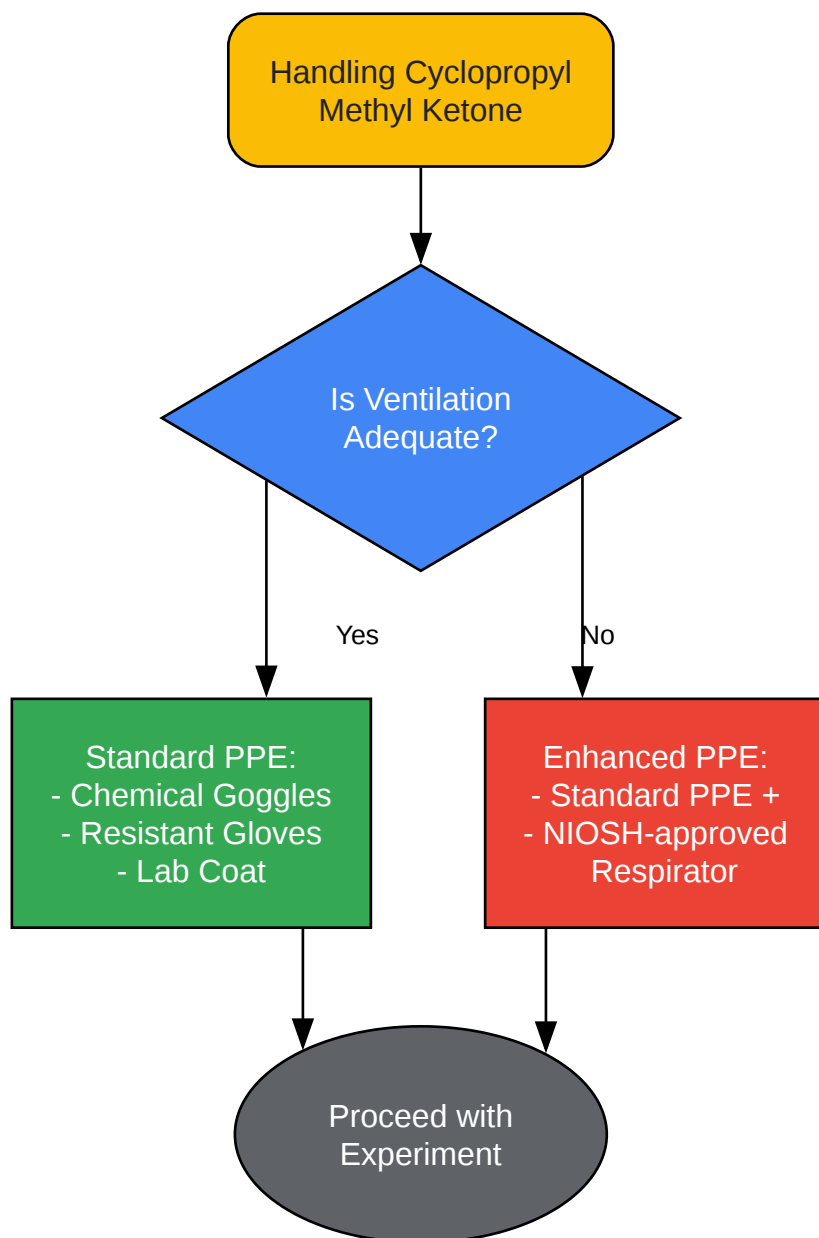
Route of Exposure	Species	Value
Oral LD50	Rat	265 mg/kg[1][2]
Oral LD50	Mouse	185 mg/kg[2]
Dermal Lethal Dose	Rat	> 2000 mg/kg[11][12]

Visualizations



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Caption: Decision workflow for responding to a **cyclopropyl methyl ketone** spill.



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Caption: Logic diagram for selecting appropriate PPE based on ventilation.

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